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Compound of Interest

Compound Name: 1,4-Dioxane

CAS No.: 123-91-1

Cat. No.: B091453

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Introduction: **1,4-Dioxane** is a heterocyclic organic compound classified as an ether.^[1] It is a colorless liquid with a faint sweet odor, completely miscible in water.^{[1][2]} Historically, its primary application was as a stabilizer for chlorinated solvents, particularly 1,1,1-trichloroethane (TCA).^{[2][3]} Although the use of TCA has been phased out, **1,4-dioxane** remains in use as a versatile aprotic solvent in various industrial processes, including the manufacturing of pharmaceuticals, textiles, and adhesives.^{[4][5][6][7]} Its physical and chemical properties, particularly its high water solubility and resistance to natural degradation, make it a persistent and mobile environmental contaminant.^{[2][8]} Classified as a likely human carcinogen by the U.S. Environmental Protection Agency (EPA) and a Group 2B carcinogen (possibly carcinogenic to humans) by the International Agency for Research on Cancer (IARC), **1,4-dioxane** is a compound of significant regulatory and research interest.^{[1][9][10]}

Physicochemical Properties

1,4-Dioxane's utility as a solvent and its behavior as an environmental contaminant are dictated by its unique physical and chemical properties. It is a polar, aprotic solvent that is miscible with water and most organic solvents.^{[1][7][11]}

Property	Value	Reference
Chemical Formula	C ₄ H ₈ O ₂	
Molar Mass	88.11 g/mol	
Appearance	Colorless liquid	[1][7][11]
Odor	Faint, sweet, ether-like	[1][11]
Odor Threshold	12 ppm	[12]
Density	1.033 g/mL	
Melting Point	11.8 °C (53.2 °F)	[11]
Boiling Point	101.1 °C (214.0 °F)	[1]
Solubility in Water	Miscible	[1][2][7][8]
Vapor Pressure	38 mmHg at 25 °C	[11]
Henry's Law Constant	4.8 x 10 ⁻⁶ atm·m ³ /mol	
Log K _{ow} (Octanol-Water Partition Coefficient)	-0.27	[11]

Synthesis of 1,4-Dioxane

Several methods exist for the synthesis of **1,4-dioxane**, with the most common industrial process being the acid-catalyzed dehydration of diethylene glycol.

Experimental Protocol: Acid-Catalyzed Dehydration of Diethylene Glycol

This method is the most widely employed commercial process for the continuous production of **1,4-dioxane**. [13][14][15]

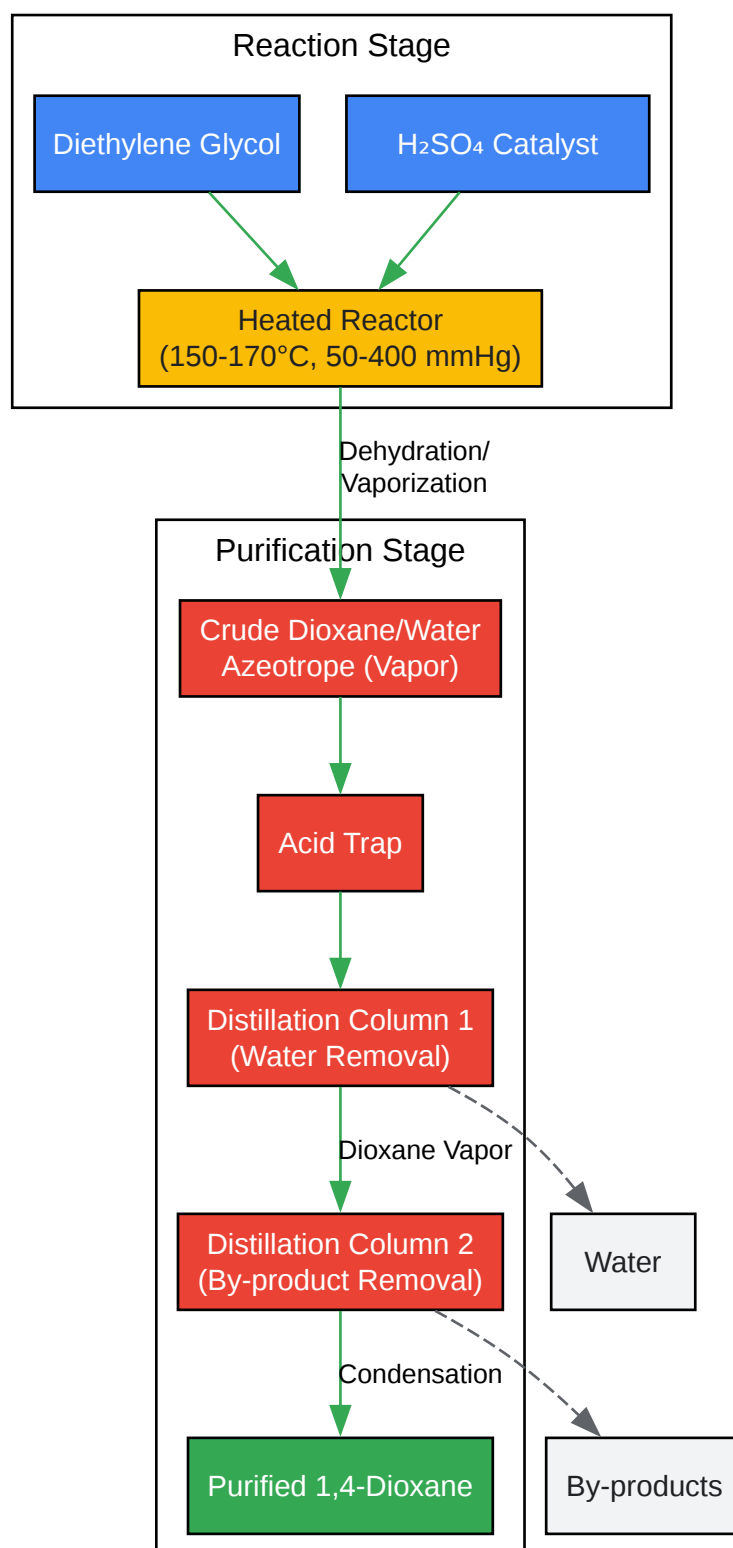
Principle: Diethylene glycol undergoes intramolecular cyclization (dehydration) in the presence of a strong acid catalyst, typically sulfuric acid, to form **1,4-dioxane** and water.

Materials and Equipment:

- Diethylene glycol
- Concentrated sulfuric acid (H_2SO_4) (approx. 5%) or other acid catalysts like phosphoric acid or p-toluenesulfonic acid.[13]
- Heated reaction vessel suitable for continuous operation
- Distillation column
- Acid trap
- Condenser
- Receiving flask

Procedure:

- A one-phase liquid reaction mixture of diethylene glycol and the sulfuric acid catalyst is prepared.
- The mixture is continuously fed into a heated reaction vessel. The reaction temperature is maintained between 130°C and 200°C (ideally 160°C). [13] The pressure can range from a partial vacuum to slight positive pressure (e.g., 50 to 400 mm Hg). [13][15]
- The raw **1,4-dioxane** product, which forms an azeotrope with water, is continuously vaporized from the reaction vessel. [13]
- The vapors are passed through an acid trap to remove any entrained acid catalyst.
- The vapor stream is then directed through two distillation columns for purification. The first column removes water, and the second separates the **1,4-dioxane** from by-products such as 2-methyl-1,3-dioxolane and acetaldehyde. [13]
- The purified **1,4-dioxane** is condensed and collected. Yields of approximately 90% can be achieved with this method. [13]



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Industrial Synthesis of **1,4-Dioxane**.

Alternative Synthesis Methods

- From 2-Chloro-2'-hydroxydiethyl ether: This method involves the ring closure of 2-chloro-2'-hydroxydiethyl ether by heating it with a 20% sodium hydroxide solution.[\[13\]](#)
- Cyclo-dimerization of Ethylene Oxide: Ethylene oxide can be catalytically dimerized over catalysts such as NaHSO_4 , SiF_4 , or BF_3 to produce **1,4-dioxane**.[\[13\]](#)

Industrial and Laboratory Applications

1,4-Dioxane's primary function is as a solvent and stabilizer.[\[1\]\[7\]](#) Its applications are diverse, spanning numerous industries.

- Solvent: It is used as a solvent for cellulose esters, ethers, oils, waxes, resins, and in the formulation of inks, adhesives, and coatings.[\[1\]\[3\]\[7\]](#) In pharmaceutical manufacturing, it acts as a purifying agent and a medium to accelerate chemical reactions.[\[4\]\[6\]](#)
- Stabilizer: Historically, its main use was to stabilize chlorinated solvents like 1,1,1-trichloroethane against decomposition, especially in the presence of aluminum.[\[1\]\[2\]\[5\]\[7\]](#)
- Laboratory Reagent: In laboratories, it is used as an analytical reagent and for dehydrating biological samples prior to slide preparation.[\[4\]\[5\]\[6\]](#)
- Manufacturing Intermediate: It serves as an intermediate in the production of various chemicals and is a byproduct in the manufacturing of polyethylene terephthalate (PET) plastic and ethoxylated surfactants found in detergents and cosmetics.[\[4\]\[5\]](#)

Toxicology and Health Effects

1,4-Dioxane is recognized as a significant health concern due to its carcinogenic potential.

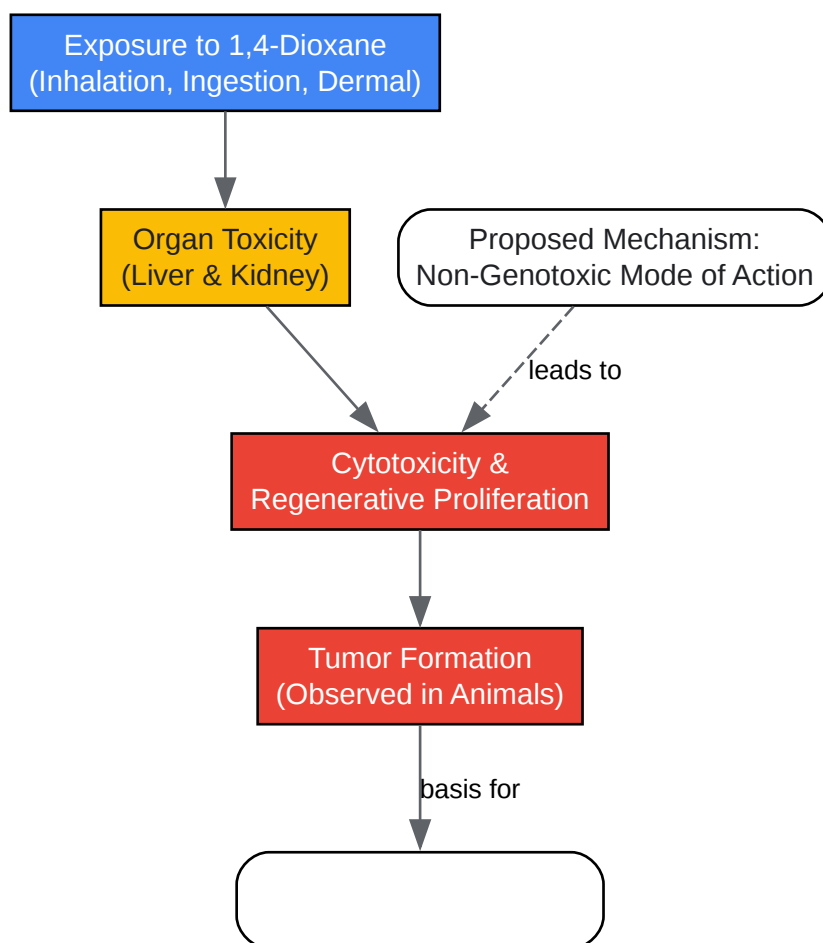
Carcinogenicity

Multiple regulatory bodies have classified **1,4-dioxane** based on extensive animal studies.

- U.S. EPA: Classified as "likely to be carcinogenic to humans".[\[2\]\[5\]\[9\]\[16\]](#)

- IARC: Classified as a "Group 2B" carcinogen, meaning it is "possibly carcinogenic to humans".^{[1][9][10]}
- U.S. DHHS (NTP): Stated that **1,4-dioxane** is "reasonably anticipated to be a human carcinogen".^{[9][17][18]}

These classifications are based on sufficient evidence of carcinogenicity in experimental animals.^{[9][17]} Oral exposure in animal studies has been shown to cause liver tumors in mice, rats, and guinea pigs, as well as nasal cavity and gallbladder cancers.^{[17][18][19]} The mechanism of carcinogenicity is not fully understood but is believed to be non-genotoxic, potentially involving a threshold effect related to cytotoxicity and regenerative cell proliferation, particularly in the liver.^[9]



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Toxicological Pathway of **1,4-Dioxane**.

Non-Cancer Health Effects

Short-term exposure to high levels of **1,4-dioxane** can cause significant liver and kidney damage, which can be fatal.^{[9][20]} It can also cause eye and respiratory irritation.^[3]

Exposure Limits

Various agencies have established occupational exposure limits to protect worker health.

Agency	Limit Type	Value	Reference
OSHA	PEL (8-hr TWA)	100 ppm (360 mg/m ³)	^{[12][20][21][22][23]}
NIOSH	REL (30-min Ceiling)	1 ppm (3.6 mg/m ³)	^{[12][21][23]}
ACGIH	TLV (8-hr TWA)	20 ppm	^{[12][21]}
NIOSH	IDLH	500 ppm	^{[20][21]}

PEL: Permissible Exposure Limit; TWA: Time-Weighted Average; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Environmental Fate and Remediation

The properties that make **1,4-dioxane** a good solvent also make it a challenging environmental contaminant.

- **Environmental Fate:** It is highly mobile in soil and groundwater due to its complete miscibility in water and low tendency to adsorb to soil particles.^{[2][5][8]} It does not readily biodegrade under most ambient conditions and is resistant to volatilization from water.^{[2][8]}
- **Biodegradation:** While resistant, **1,4-dioxane** can be biodegraded under certain conditions. Aerobic biodegradation can occur through two main processes: metabolism, where microorganisms use it as a primary food source (at high concentrations), and cometabolism, where the degradation occurs fortuitously by enzymes produced for another substrate.^[24]^[25] Anaerobic biodegradation is significantly more limited.^{[24][26]}
- **Remediation Technologies:** Conventional "pump and treat" methods like air stripping and activated carbon adsorption are ineffective for **1,4-dioxane**.^[27] The most effective treatment

technology is Advanced Oxidation Processes (AOPs).[\[8\]](#)[\[27\]](#)[\[28\]](#)

Experimental Protocol: Advanced Oxidation Process (AOP) for Water Treatment

AOPs are aqueous phase oxidation methods that rely on the generation of highly reactive hydroxyl radicals ($\bullet\text{OH}$) to destroy contaminants.[\[29\]](#)[\[30\]](#)[\[31\]](#) Common AOPs for **1,4-dioxane** include UV/Hydrogen Peroxide and Ozone/Hydrogen Peroxide.[\[27\]](#)[\[28\]](#)

Principle: An oxidant (e.g., hydrogen peroxide, H_2O_2) is introduced into the contaminated water and activated by an energy source (e.g., UV light) or another chemical (e.g., ozone, O_3) to generate hydroxyl radicals. These radicals rapidly and non-selectively oxidize organic contaminants like **1,4-dioxane**, breaking them down into intermediate compounds (e.g., ethylene glycol, formic acid) and ultimately into carbon dioxide and water.[\[30\]](#)

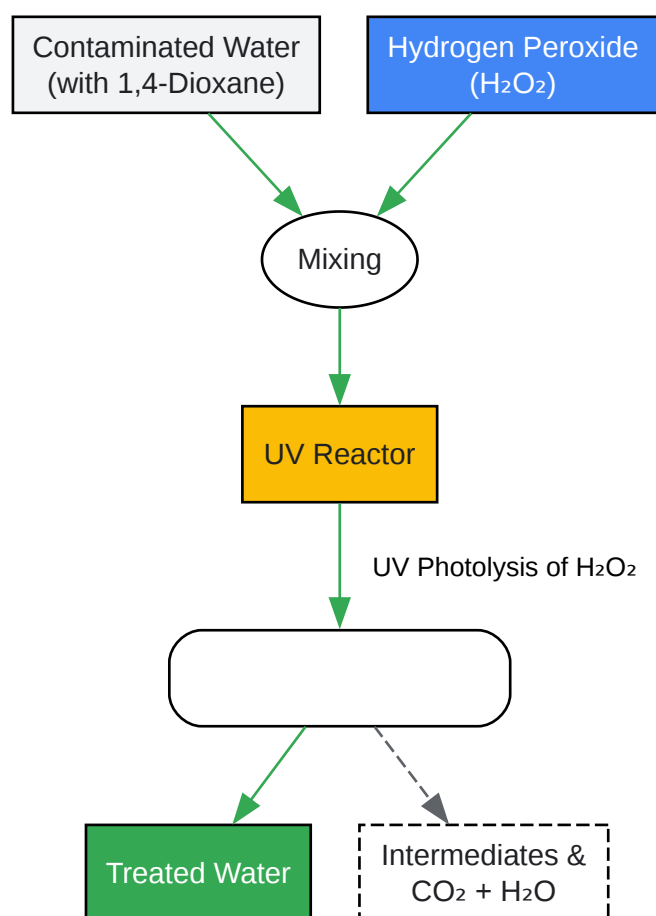
Materials and Equipment:

- Contaminated water source
- Chemical feed pumps for oxidant (e.g., H_2O_2)
- UV lamp reactor or Ozone generator
- Reaction chamber/contact vessel
- Monitoring equipment for pH, oxidant residual, and **1,4-dioxane** concentration
- Quenching agent (if necessary to remove residual oxidant)

General Pilot-Scale Procedure (UV/ H_2O_2):

- Water Characterization: Analyze the source water for **1,4-dioxane** concentration, pH, alkalinity, and the presence of hydroxyl radical scavengers (e.g., chloride, organic matter), as these will impact treatment efficiency.[\[29\]](#)
- Pre-treatment (if necessary): Adjust the pH or filter the water to remove particulates that could interfere with UV transmittance.

- **Oxidant Dosing:** Inject a controlled dose of hydrogen peroxide into the water stream just before it enters the UV reactor.
- **UV Irradiation:** Pass the H₂O₂-dosed water through a UV reactor. The UV light photolyzes the H₂O₂ to generate hydroxyl radicals. The UV dose (mJ/cm²) is a critical parameter, determined by the UV intensity and the exposure time.[31]
- **Contact Time:** Ensure sufficient contact time within the reactor for the hydroxyl radicals to react with and degrade the **1,4-dioxane**.
- **Post-treatment/Quenching:** If necessary, quench any residual H₂O₂ before the water is discharged or directed for further use.
- **Monitoring:** Continuously monitor the treated water to ensure **1,4-dioxane** concentrations are reduced to target levels and to check for the formation of regulated byproducts like acetaldehyde or formaldehyde.[31]



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Workflow for UV/Peroxide AOP Treatment.

Analytical Methods for Detection

Accurate quantification of **1,4-dioxane**, especially at low concentrations in water, requires specialized analytical methods due to its high water solubility, which makes it difficult to purge from samples.[32][33]

Experimental Protocol: EPA Method 522 (Drinking Water Analysis)

This method is specifically designed for the determination of **1,4-dioxane** in drinking water using solid-phase extraction (SPE) and gas chromatography/mass spectrometry (GC/MS).[33][34]

Principle: A water sample is passed through an SPE cartridge containing a solid sorbent (e.g., coconut charcoal) to extract the **1,4-dioxane**. The analyte is then eluted from the cartridge with a small amount of solvent (e.g., methylene chloride). The extract is analyzed by GC/MS in Selected Ion Monitoring (SIM) mode for enhanced sensitivity. Isotope dilution, using **1,4-dioxane-d₈** as a surrogate, is employed to ensure accuracy.[33]

Materials and Equipment:

- Water sample (typically 500 mL)
- Solid Phase Extraction (SPE) cartridges
- **1,4-dioxane-d₈** internal standard solution
- Elution solvent (e.g., methylene chloride)
- Gas Chromatograph with a Mass Spectrometer detector (GC/MS)
- Autosampler and vials

Procedure:

- **Sample Preservation:** Preserve the water sample by adding sodium bisulfate to reduce the pH to < 4 and sodium sulfite to dechlorinate. Cool to $\leq 10^{\circ}\text{C}$.[\[35\]](#)
- **Spiking:** Add a known amount of the **1,4-dioxane- d_8** internal standard to the water sample.
- **Extraction:** Pass the spiked water sample through the SPE cartridge. The **1,4-dioxane** and the deuterated standard are adsorbed onto the solid phase.
- **Elution:** After the entire sample has passed through, dry the cartridge and elute the trapped analytes with a small volume of methylene chloride.
- **Concentration (if necessary):** The eluate may be concentrated to increase sensitivity.
- **GC/MS Analysis:** Inject an aliquot of the final extract into the GC/MS system. The GC separates the **1,4-dioxane** from other compounds, and the MS detects and quantifies it using specific ions (SIM mode), comparing the response of the native **1,4-dioxane** to the deuterated internal standard.

Other Common Analytical Methods

- **SW-846 Method 8260 SIM:** A purge-and-trap GC/MS method. It is better suited for high concentrations of **1,4-dioxane** due to the compound's poor purging efficiency.[\[33\]](#)
- **SW-846 Method 8270 SIM:** A solvent extraction GC/MS method that can achieve lower detection limits than 8260 but can be subject to analyte loss during the extraction and concentration steps.[\[33\]](#)
- **Headspace GC/MS:** A useful technique for analyzing **1,4-dioxane** in complex matrices like consumer products (soaps, cosmetics), where a small amount of the sample is heated in a sealed vial, and the vapor (headspace) is injected into the GC/MS.[\[36\]](#)

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